

A Comparative Guide to the Growth Regulation Effects of Cyclanilide Across Plant Species

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Cyclanilide is a versatile plant growth regulator utilized to manage plant architecture and development in various agricultural and horticultural crops.[1][2] Its primary applications include suppressing excessive vegetative growth when used with mepiquat chloride and accelerating senescence as a harvest aid in combination with ethephon, particularly in cotton.[1][3][4] This guide provides a comparative analysis of **Cyclanilide**'s growth regulation effects across different species, supported by experimental data, detailed protocols, and visualizations of its mode of action.

Cross-Species Comparison of Cyclanilide's Growth Regulation Effects

Cyclanilide's effects on plant growth vary depending on the species, application rate, and whether it is used alone or in combination with other plant growth regulators. The following table summarizes its observed effects on several species.



Species	Key Effects of Cyclanilide	Comparison with Alternatives (e.g., Mepiquat Chloride)	
Cotton (Gossypium hirsutum)	In combination with mepiquat chloride, it reduces plant height, decreases leaf area index (LAI), and can lead to a more uniform stand. When combined with ethephon, it enhances defoliation and boll opening. It is suggested that Cyclanilide may offer a quicker growth regulation response compared to mepiquat chloride alone.	Mepiquat chloride also reduces plant height by inhibiting gibberellin biosynthesis. The combination of Cyclanilide and mepiquat chloride often results in a more significant reduction in plant height than mepiquat chloride alone.	
Soybean (Glycine max)	A combination of Cyclanilide and mepiquat chloride has been shown to significantly increase plant height, number of branches, number of leaves, leaf area index, and ultimately, seed yield.	Mepiquat chloride alone has been reported to increase the number of branches in soybean. However, the synergistic effect with Cyclanilide appears to enhance overall growth and productivity.	
Apple (Malus domestica)	Cyclanilide used alone can weaken apical dominance and enhance the development of lateral branches in nursery stock, which can lead to earlier and increased yields. It stimulates the formation of lateral shoots on the current season's growth.	Promalin (a combination of 6-benzyladenine and gibberellins A4 and A7) is another bioregulator used to promote branching in apple trees. In nursery settings, Cyclanilide has been found to be as effective or even more so than Promalin for inducing feathering (lateral branching).	
Ornamental Plants (e.g., Indian Hawthorn, Holly)	Cyclanilide promotes the development of lateral shoots,	Mechanical pruning is the traditional alternative for	



which can reduce the need for mechanical pruning during nursery production. The response can be dependent on the species, application concentration, and environmental conditions.

controlling the shape and size of ornamental plants.

Cyclanilide offers a chemical alternative to induce a more compact and dense growth habit.

Quantitative Data Summary

The following tables present quantitative data from studies evaluating the effects of **Cyclanilide** and its combinations on cotton and soybean.

Table 1: Effect of Cyclanilide and Mepiquat Chloride on Cotton Growth Parameters

Treatment	Plant Height Reduction (%)	Reference
Mepiquat Chloride (MC) alone	30 - 40%	_
Cyclanilide (CY) + Mepiquat Chloride (MC)	~50%	

Data is synthesized from studies on cotton seedlings treated with PGRs.

Table 2: Effect of Cyclanilide and Mepiquat Chloride on Soybean Growth and Yield



Treatmen t	Plant Height	Number of Branches /plant	Number of Leaves/pl ant	Leaf Area Index	Seed Yield (kg/ha)	Stover Yield (kg/ha)
Cyclanilide 22 + Mepiquat Chloride 88 SC @ 100 ml/ha	Highest	Highest	Highest	Highest	Highest	Highest
Untreated Control	Lowest	Lowest	Lowest	Lowest	Lowest	Lowest

This table summarizes the findings of a study on the soybean variety JS-9752, indicating that the combination treatment resulted in the highest recorded values for all listed growth and yield parameters compared to other treatments and the untreated control.

Experimental Protocols

Below is a detailed methodology for a typical field experiment designed to evaluate the effects of plant growth regulators on cotton.

Objective: To assess the impact of different plant growth regulators on the growth, development, and yield of cotton.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with three or four replications.
- Plot Size: Varies depending on the land availability and machinery used, but should be sufficient to obtain representative data and minimize edge effects.
- Variety: A single, commercially relevant cotton variety should be used throughout the experiment to ensure uniformity.

Treatments:



- Untreated Control.
- Cyclanilide + Mepiquat Chloride at varying rates (e.g., 0.6 ml/L, 0.9 ml/L, 1.2 ml/L).
- Mepiquat Chloride alone at a standard rate.
- Other commercial plant growth regulators for comparison.

Application:

- Method: Applications are typically made using a CO2-pressurized backpack sprayer or a tractor-mounted sprayer calibrated to deliver a specific volume per unit area (e.g., 15 gallons per acre).
- Timing: Applications are often based on the plant's growth stage, such as the number of days after sowing (DAS) (e.g., 50 and 70 DAS) or physiological indicators like the height-to-node ratio.

Data Collection:

- Plant Height: Measured from the cotyledonary node to the terminal bud at regular intervals.
- Number of Main Stem Nodes: Counted from the first true leaf node above the cotyledons to the uppermost unfurled leaf.
- Internode Length: The length between the top fourth and fifth nodes is often measured as an indicator of vegetative growth.
- Leaf Area Index (LAI): Can be measured using a ceptometer or by destructive sampling.
- Chlorophyll Content: Measured using a SPAD meter on the uppermost fully expanded leaf.
- Yield Components: At the end of the season, data on boll number, boll weight, and lint yield are collected.

Statistical Analysis:



- Data are subjected to Analysis of Variance (ANOVA) to determine the statistical significance of treatment effects.
- Mean separation tests (e.g., Fisher's Protected LSD) are used to compare treatment means.

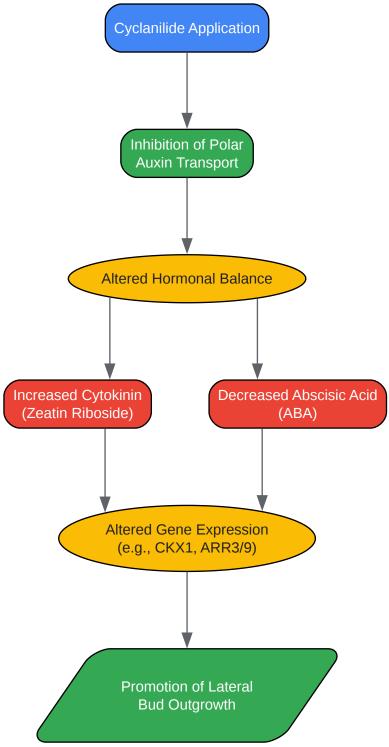
Mode of Action and Signaling Pathways

Cyclanilide's primary mode of action is the inhibition of polar auxin transport. Auxin is a critical plant hormone that regulates numerous aspects of plant growth and development, including apical dominance, root initiation, and vascular tissue development. By disrupting auxin transport, **Cyclanilide** can alter the hormonal balance within the plant, leading to changes in growth.

In apple, for instance, **Cyclanilide** treatment has been shown to increase the levels of cytokinin (zeatin riboside) and decrease the levels of abscisic acid (ABA). Cytokinins are known to promote cell division and lateral bud outgrowth, acting antagonistically to auxin in the regulation of apical dominance. This suggests that **Cyclanilide**'s effect on branching is mediated through its influence on the cytokinin biosynthesis and signaling pathways.



Proposed Signaling Pathway of Cyclanilide in Promoting Lateral Branching

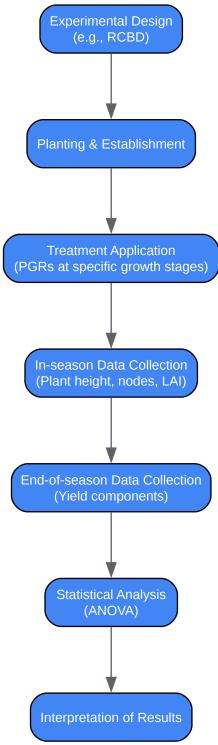


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Proposed Signaling Pathway of Cyclanilide



Experimental Workflow for Evaluating Plant Growth Regulators



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Experimental Workflow for PGR Evaluation



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